

A Technical Guide to the Physicochemical Properties of 4-Fluoro-2-nitroaniline

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Compound of Interest		
Compound Name:	4-Fluoro-2-nitroaniline	
Cat. No.:	B1293508	Get Quote

This guide provides an in-depth overview of the melting and boiling points of **4-Fluoro-2-nitroaniline**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and a logical workflow for these analytical procedures.

Core Physical Properties of 4-Fluoro-2-nitroaniline

4-Fluoro-2-nitroaniline is a chemical compound with the molecular formula C₆H₅FN₂O₂. The quantitative data for its primary physical properties are summarized below.

Property	Value	Source
Melting Point	90-94 °C	
91-95 °C		
Boiling Point	Not available (Predicted)	_
CAS Number	364-78-3	[1][2]
Molecular Weight	156.11 g/mol	[1][2]

Note: An experimental boiling point for **4-Fluoro-2-nitroaniline** is not readily available in the literature. This may indicate that the compound decomposes at or below its boiling point under standard atmospheric pressure. Predicted boiling points for isomeric compounds such as 2-Fluoro-4-nitroaniline are in the range of 317.2 ± 22.0 °C[3].



Experimental Protocols for Physical Property Determination

Accurate determination of melting and boiling points is crucial for the identification and purity assessment of chemical compounds. The following are standard laboratory protocols for these measurements.

Melting Point Determination (Capillary Method)

The capillary method is a common and reliable technique for determining the melting point of a solid organic compound.[4]

Apparatus:

- Melting point apparatus (e.g., DigiMelt, Mel-Temp, or Thiele tube)[5][6]
- Capillary tubes (sealed at one end)[7]
- Thermometer
- · Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the 4-Fluoro-2-nitroaniline sample is completely dry and finely powdered. If necessary, gently grind the crystals using a mortar and pestle.[4]
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of the solid will be forced into the tube. Tap the sealed end of the tube on a hard surface to compact the sample into the bottom.[6] The packed sample should be approximately 1-2 mm in height.[7]
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.[6] Ensure the thermometer is correctly positioned to accurately measure the temperature of the block.



- Heating and Observation:
 - For an unknown compound, a rapid initial heating can be performed to determine an approximate melting range.
 - For a more precise measurement, start heating at a slow, controlled rate (approximately 1-2 °C per minute) when the temperature is about 10-15 °C below the expected melting point.[5]
- Data Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample has turned into a clear liquid (the completion of melting). This range is the melting point of the sample.[5] A pure compound will typically have a sharp melting range of 0.5-1.0 °C.[5]

Boiling Point Determination (Microscale Method)

This method is suitable for determining the boiling point of small quantities of a liquid. Since **4-Fluoro-2-nitroaniline** is a solid at room temperature, it would first need to be melted.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath) or a heating block
- Rubber band or wire to attach the tube to the thermometer

Procedure:

- Sample Preparation: Place a small amount of the liquid (or molten **4-Fluoro-2-nitroaniline**) into the small test tube, to a depth of about 2-3 mL.[8]
- Capillary Inversion: Place the capillary tube into the test tube with its open end pointing downwards.[8]



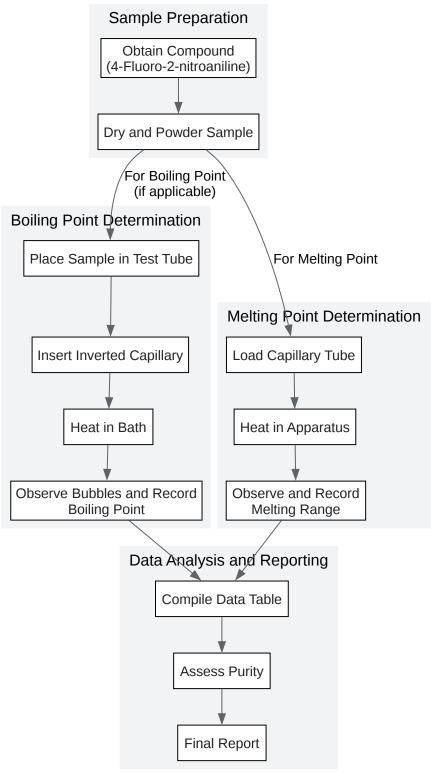
- Apparatus Assembly: Attach the test tube to the thermometer using a rubber band. The bulb
 of the thermometer should be level with the bottom of the test tube.
- Heating: Immerse the assembly in a heating bath. Heat the bath gradually and stir to ensure even temperature distribution.[7][8]
- Observation: As the liquid heats up, air trapped in the capillary tube will bubble out. Continue heating until a steady and rapid stream of bubbles emerges from the capillary tube.[8] At this point, the vapor pressure of the liquid equals the atmospheric pressure.
- Data Recording: Turn off the heat and allow the apparatus to cool slowly. The boiling point is
 the temperature at which the stream of bubbles stops and the liquid just begins to enter the
 capillary tube.

Workflow Visualization

The following diagram illustrates the logical workflow for the determination of the physical properties of a chemical compound like **4-Fluoro-2-nitroaniline**.



Workflow for Physical Property Determination



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Caption: Workflow for determining the melting and boiling points of a chemical sample.



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